

Application Notes and Protocols for WKYMVm-NH2 in Neuroinflammation Studies

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Compound of Interest

Compound Name: WKYMVm-NH2

Cat. No.: B15570908

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Introduction

WKYMVm-NH2 is a synthetic hexapeptide agonist for formyl peptide receptors (FPRs), with a particularly strong affinity for formyl peptide receptor 2 (FPR2/ALX). FPRs are G protein-coupled receptors expressed on various immune cells, including microglia, the resident immune cells of the central nervous system (CNS). In the context of neuroinflammation, a key process in the pathophysiology of neurodegenerative diseases and CNS injuries, the activation of FPR2 by **WKYMVm-NH2** has demonstrated significant therapeutic potential. These application notes provide a comprehensive overview of the use of **WKYMVm-NH2** in neuroinflammation research, including its mechanism of action, quantitative data, and detailed experimental protocols.

Mechanism of Action

WKYMVm-NH2 exerts its anti-inflammatory effects in the CNS primarily through the activation of FPR2 on microglial cells. This interaction initiates a signaling cascade that ultimately leads to the suppression of pro-inflammatory responses and the promotion of neuroprotective phenotypes. The key signaling pathways involved include the inhibition of the extracellular signal-regulated kinases 1 and 2 (ERK1/2) and nuclear factor- κ B (NF- κ B) pathways. Activation of FPR2 by **WKYMVm-NH2** has been shown to inhibit the M1 pro-inflammatory polarization of microglia and reduce the secretion of key pro-inflammatory cytokines such as tumor necrosis factor- α (TNF- α), interleukin-1 β (IL-1 β), and interleukin-6 (IL-6).

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